

In-depth Technical Guide: 6-Bromo-2-methylpyrazolo[1,5-a]pyrimidine

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Compound of Interest

Compound Name: 6-Bromo-2-methylpyrazolo[1,5-a]pyrimidine

Cat. No.: B1285317

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CAS Number: 916256-65-0

For the Attention of Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **6-Bromo-2-methylpyrazolo[1,5-a]pyrimidine**, a heterocyclic compound of significant interest in medicinal chemistry. This document consolidates available data on its synthesis, chemical properties, and potential biological applications, with a focus on its role as a scaffold for kinase inhibitors.

Chemical Properties and Data

Quantitative data for **6-Bromo-2-methylpyrazolo[1,5-a]pyrimidine** and its closely related derivatives are summarized below.

Property	Value	Source
CAS Number	916256-65-0	N/A
Molecular Formula	C ₈ H ₆ BrN ₃	N/A
Molecular Weight	224.06 g/mol	N/A
Appearance	Yellow solid[1]	ChemicalBook[1]

Note: Specific spectroscopic data (NMR, IR, Mass Spectrometry) for **6-Bromo-2-methylpyrazolo[1,5-a]pyrimidine** is not readily available in public literature. However, spectral data for derivatives, such as **6-Bromo-2-methylpyrazolo[1,5-a]pyrimidine-3-carbonitrile**, are accessible through commercial suppliers and can provide reference points for characterization.
[2]

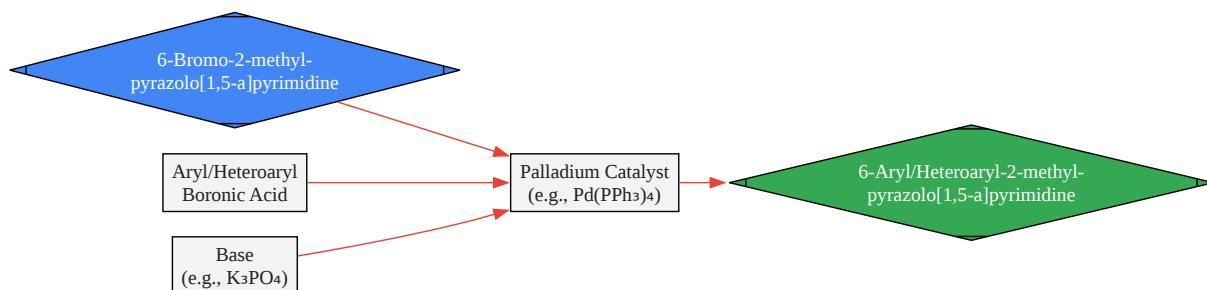
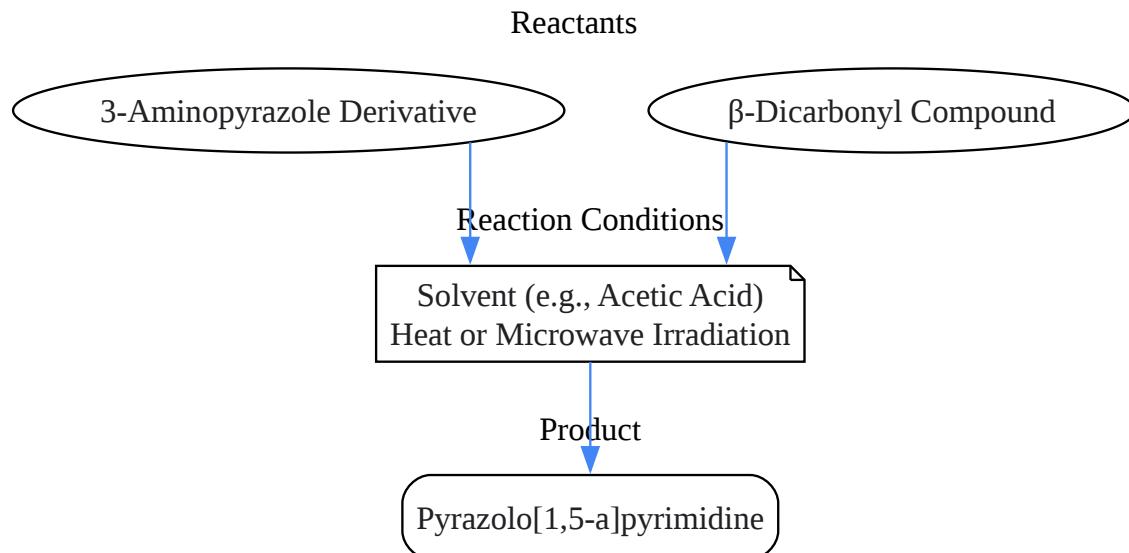
Synthesis and Experimental Protocols

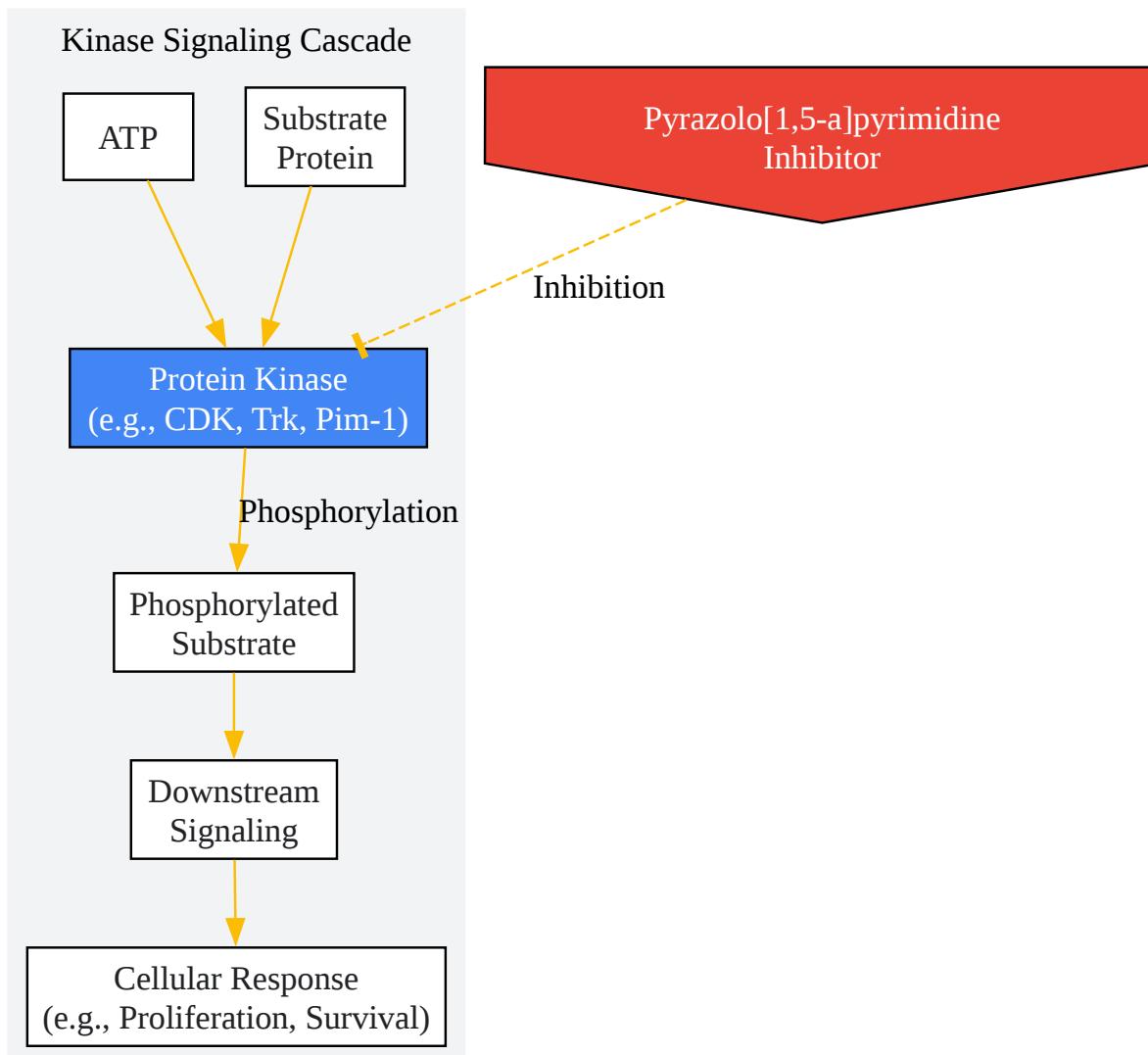
The pyrazolo[1,5-a]pyrimidine core is a versatile scaffold, and several synthetic strategies have been developed for its construction, including cyclization, condensation, and three-component reactions.[3]

General Synthesis of the Pyrazolo[1,5-a]pyrimidine Core

A common and efficient method for the synthesis of the pyrazolo[1,5-a]pyrimidine scaffold involves the cyclocondensation of a 3-aminopyrazole derivative with a β -dicarbonyl compound or a synthetic equivalent. This approach allows for the introduction of various substituents on the resulting bicyclic system. Microwave-assisted synthesis has been shown to be an effective green chemistry approach for these transformations.

Experimental Workflow: General Pyrazolo[1,5-a]pyrimidine Synthesis





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References

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